

Application Note: 2-(Methylthio)furan Derivatives in High-Performance Fragrance Formulation

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Compound of Interest

Compound Name: 2-(methylthio)furan

CAS No.: 13129-38-9

Cat. No.: B1295398

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Executive Summary & Molecule Profile[1]

2-(methylthio)furan derivatives represent a class of "High-Impact" sulfur aroma chemicals. Unlike their thiol counterparts (e.g., 2-methyl-3-furanthiol), these thioethers offer improved oxidative stability while retaining the characteristic roasted, meaty, and metallic olfactory vectors. They are critical "bridging molecules" in modern perfumery, linking gourmand (coffee/chocolate) notes with animalic (oud/leather) bases.

Chemical Identity

The term "**2-(methylthio)furan**" often refers colloquially to one of two methylated isomers used in the industry. Precision is required for regulatory compliance.

Common Name	2-Methyl-3-(methylthio)furan	2-Methyl-5-(methylthio)furan
CAS Number	63012-97-5	13678-59-6
FEMA Number	3949	3366
Odor Profile	Roasted coffee, beefy, savory, spicy, minty nuance.	Metallic, alliaceous (onion/garlic), horseradish, pungent.
Key Application	Coffee accords, Gourmand, Oud bases.	Exotic fruit (Durian), Metallic/Blood accords.
LogP (est)	~1.9 - 2.3	~2.7
Vapor Pressure	~1.3 hPa @ 20°C	~1.5 hPa @ 20°C

Note: This guide focuses on the 2-methyl-3- isomer due to its prevalence in fine fragrance (coffee/oud trends), but protocols apply to the entire class.

Physicochemical Properties & Stability Logic

The Thioether Advantage

Unlike furanthiols (which rapidly oxidize to disulfides, losing impact and changing character), (methylthio)furans are thioethers (sulfides).

- **Stability:** They are resistant to disulfide formation but susceptible to oxidation to sulfoxides (odorless/weak) and sulfones under aggressive conditions (high UV, peroxides).
- **Acid Sensitivity:** The furan ring is acid-sensitive. In highly acidic media (pH < 3), ring opening can occur, leading to off-notes (levulinic acid derivatives).

Solubility & Matrix Interaction

- **Ethanol:** Fully miscible.
- **Lipids/Oils:** Soluble.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Water:** Insoluble.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Schiff Base Formation: Inert (lacks the -NH₂ or -SH group), making it safer to use with aldehydes than thiols or amines.

Application Logic: The "Bridge" Theory

In formulation, **2-(methylthio)furan** acts as a contextual shifter. Its perception changes drastically with dosage and accord structure.

Dosage Strategy

- Trace (< 10 ppb): Adds "naturalness" and "ripeness" to fruit (strawberry, tropical).
- Low (10 ppm - 0.1%): Roasted character. Essential for realistic Coffee and Chocolate.
- High (> 0.1%): Animalic, metallic, savory. Used in Oud reconstructions to mimic the sulfurous edge of natural agarwood oil.

Accord Architectures

A. The Coffee "Roast" Accord

Pyrazines alone smell "green" or "nutty." To achieve the "burnt" roast of espresso, you need a sulfur accent.

- Core: Trimethylpyrazine, 2-Ethyl-3,5-dimethylpyrazine.
- Modifier: 2-Methyl-3-(methylthio)furan (0.01% in accord).
- Effect: Pushes the nuttiness into "roasted bean" territory.

B. The Synthetic Oud Base

Natural Oud oil contains sulfurous sesquiterpenes.

- Core: Cypriol, Castoreum, Guaiacwood.
- Booster: 2-Methyl-3-(methylthio)furan (0.05% in accord).
- Effect: Adds the "fermented/barnyard" top note characteristic of high-grade Hindi Oud.

Experimental Protocols

Protocol A: Safe Handling & Dilution (Mandatory)

Rationale: Pure material is overwhelming and can cause olfactory fatigue (anosmia) instantly. Accurate dosing is impossible without dilution.

Materials:

- Pure 2-Methyl-3-(methylthio)furan.
- Solvent: Triethyl Citrate (TEC) or Dipropylene Glycol (DPG). Avoid Ethanol for stock solutions to prevent evaporation concentration shifts.
- Glassware: Amber glass vials with Teflon-lined caps.

Step-by-Step:

- Ventilation: Perform all operations in a fume hood.
- Primary Stock (10%): Weigh 1.00g of material into 9.00g of TEC. Mix via vortex.
- Working Stock (1%): Take 1.00g of Primary Stock and dilute with 9.00g TEC.
- Evaluation Stock (0.1%): Take 1.00g of Working Stock and dilute with 9.00g Ethanol (for smelling strips).
- Storage: Flush headspace with Nitrogen/Argon. Store at 4°C.

Protocol B: Accelerated Stability Testing

Rationale: Verify resistance to oxidation in the final product matrix.

Matrix: Eau de Toilette (EdT) Base (80% Ethanol, 20% Water). Samples:

- Control: EdT + 0.1% **2-(methylthio)furan** (stored at 4°C).
- Test A: EdT + 0.1% **2-(methylthio)furan** (stored at 45°C for 4 weeks).

- Test B: EdT + 0.1% **2-(methylthio)furan** + 0.05% BHT (Antioxidant) (stored at 45°C for 4 weeks).

Analysis:

- Olfactory: Compare Test A vs. Control on blotters. Look for "loss of impact" or "metallic off-notes."
- GC-MS: Quantify the remaining parent peak. Look for the appearance of the Sulfoxide peak (M+16).

Protocol C: GC-MS Identification Parameters

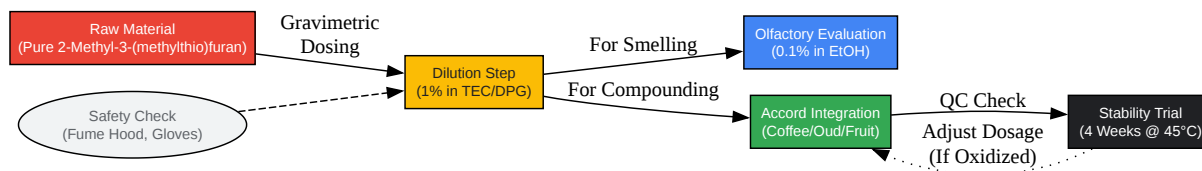
Rationale: Identification in complex mixtures requires precise retention indices due to isomer similarity.

- Column: DB-Wax (Polar) is preferred to separate sulfur isomers.
- Injector Temp: 240°C.
- Split Ratio: 1:50 (High concentration) or Splitless (Trace analysis).
- Mass Spectrum (EI):
 - 2-Methyl-3-(methylthio)furan: Molecular Ion (M+) = 128.^{[3][4][5]} Base Peak = 128 or 113 (loss of -CH₃).
 - Key Fragment: m/z 85 (Thio-furan ring fragment).

Visualizations

Figure 1: Formulation Workflow for High-Impact Sulfur Materials

This workflow ensures safety and olfactory accuracy when incorporating **2-(methylthio)furan**.

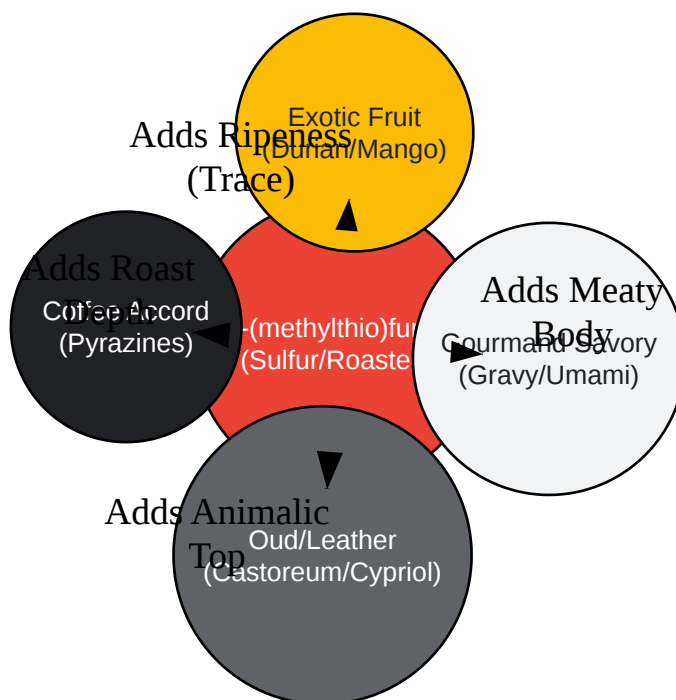


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Caption: Step-by-step logic from raw material handling to final stability validation.

Figure 2: Accord Interaction Network

How **2-(methylthio)furan** bridges disparate olfactory families.



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Caption: Olfactory bridging capabilities of **2-(methylthio)furan** across different fragrance families.

Regulatory & Safety (E-E-A-T)

- IFRA Status: 2-Methyl-3-(methylthio)furan is not explicitly restricted by IFRA Standards (as of 51st Amendment) but must be used in compliance with general safety assessments. It is a FEMA GRAS material.[6]
- Allergenicity: Not listed as one of the 26 EU cosmetic allergens.
- Handling:
 - H-Statements: H226 (Flammable), H302 (Harmful if swallowed).[3]
 - Odor Nuisance: Spills must be treated immediately with bleach (Sodium Hypochlorite) to oxidize the sulfur to odorless sulfone/sulfonate salts before cleaning.

References

- FEMA (Flavor and Extract Manufacturers Association).FEMA GRAS Assessment for 2-Methyl-3-(methylthio)furan (FEMA 3949).[3][6] Available at: [\[Link\]](#)
- The Good Scents Company.2-methyl-3-(methylthio)furan - Odor Profile and Properties. Available at: [\[Link\]](#)
- JECFA (Joint FAO/WHO Expert Committee on Food Additives).Safety evaluation of certain food additives: Sulfur-containing furan derivatives.[2] WHO Food Additives Series 50.[6][7] Available at: [\[Link\]](#)
- National Institute of Standards and Technology (NIST).Mass Spectrum of Furan, 2-methyl-3-(methylthio)-. NIST Chemistry WebBook.[7] Available at: [\[Link\]](#)
- R.A.S. Laska, et al. "Structure-Odor Relationships of Sulfur-Containing Furan Derivatives." Journal of Agricultural and Food Chemistry, 2000.

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Sources

- 1. scent.vn [scent.vn]
- 2. 2-(Methylthio)ethanol | C₃H₈OS | CID 78925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Methyl-3-(methylthio)furan | C₆H₈OS | CID 526618 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Methyl-3-methylthiofuran | Endeavour Speciality Chemicals [endeavourchem.co.uk]
- 5. chemimpex.com [chemimpex.com]
- 6. femaflavor.org [femaflavor.org]
- 7. Furan, 2-[(methylthio)methyl]- [webbook.nist.gov]
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